

Lecanoric Acid: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Lecanoric Acid*

Cat. No.: *B1674687*

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Authored for researchers, scientists, and drug development professionals, this document provides an in-depth overview of **Lecanoric Acid**, covering its chemical identity, biological activities, and methodologies for its study.

Core Chemical Identifiers and Properties

Lecanoric acid is a naturally occurring depside, a type of polyphenolic compound, predominantly found in various species of lichens.^[1] It is formed from the esterification of two molecules of orsellinic acid.^[1] This section summarizes its key chemical identifiers and properties.

Identifier Type	Value	Source
CAS Number	480-56-8	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₆ H ₁₄ O ₇	[2] [3] [4] [5]
Molecular Weight	318.28 g/mol	[2] [4]
IUPAC Name	4-(2,4-dihydroxy-6-methylbenzoyl)oxy-2-hydroxy-6-methylbenzoic acid	[2] [4]
InChI	InChI=1S/C16H14O7/c1-7-3-9(17)5-11(18)14(7)16(22)23-10-4-8(2)13(15(20)21)12(19)6-10/h3-6,17-19H,1-2H3,(H,20,21)	[2] [4]
InChIKey	HEMSJKZDHNSSEW-UHFFFAOYSA-N	[2] [4]
Canonical SMILES	<chem>CC1=CC(=CC(=C1C(=O)OC2=CC(=C(C(=C2)C)C(=O)O)O)O)O</chem>	[2] [4]
PubChem CID	99613	[2] [5]
Synonyms	Orsellinate depside, Glabratic acid	[2] [5]

Quantitative Data on Biological Activities

Lecanoric acid has demonstrated a range of biological activities, most notably antioxidant and antiproliferative effects. The following tables summarize key quantitative data from various studies.

Antioxidant Activity

Assay	IC ₅₀ (µg/mL)	Reference Organism/System
DPPH Radical Scavenging	79-95	In vitro assay
Superoxide Radical Scavenging	82.0 ± 0.3 µmol	In vitro assay
Nitric Oxide Radical Scavenging	Moderate Activity	In vitro assay

Antiproliferative and Cytotoxic Activity

Cell Line	IC ₅₀ (µg/mL)	Activity
HCT-116 (Colon Cancer)	0.03 (colony formation inhibition)	M phase cell cycle arrest
HeLa (Cervical Cancer)	123.97	Cytotoxicity
Hep G2 (Liver Cancer)	148.74 ± 5.95	Antiproliferative
DLA (Dalton's Lymphoma Ascites)	42 ± 1.5	Inhibition of growth

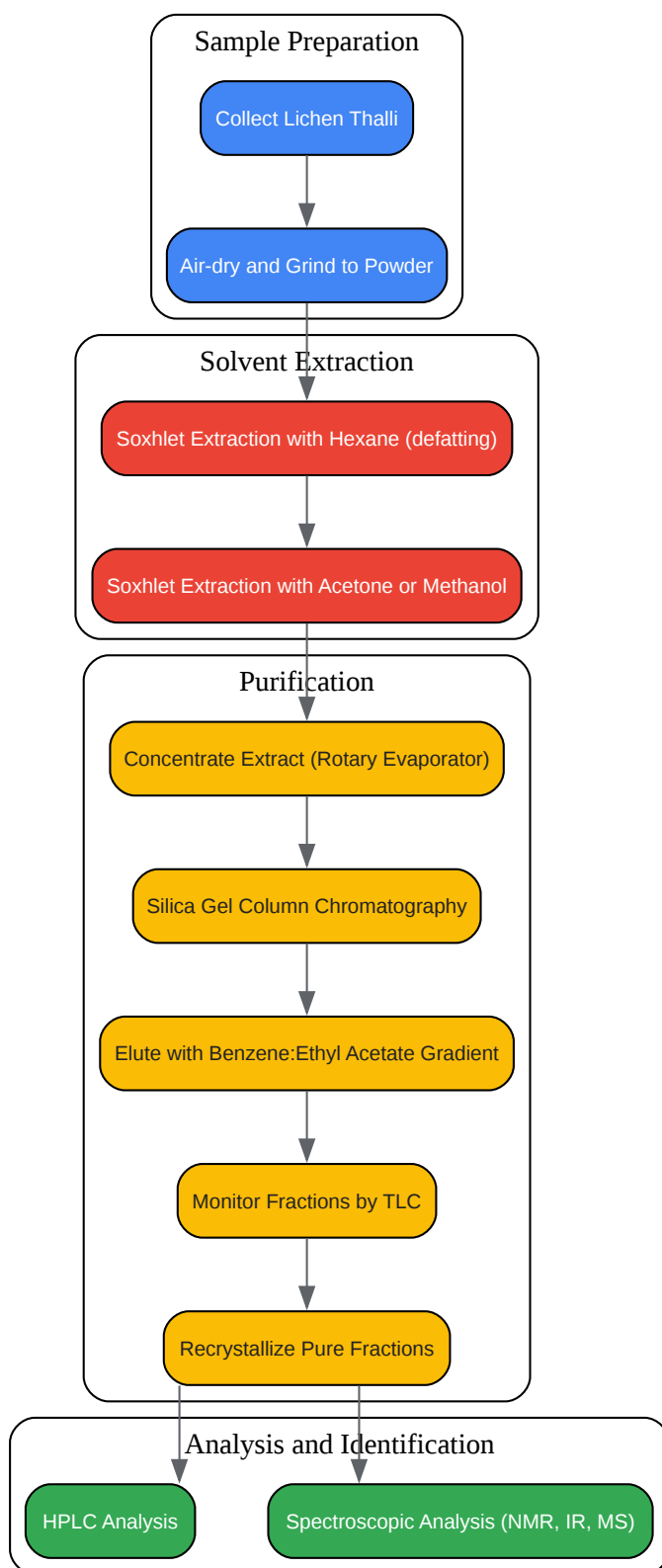
Experimental Protocols

This section provides detailed methodologies for the extraction, purification, and biological evaluation of **Lecanoric Acid**, compiled from various research sources.

Extraction and Isolation of Lecanoric Acid from Lichens

This protocol describes a general method for the extraction and purification of **lecanoric acid** from lichen thalli.

Workflow for **Lecanoric Acid** Extraction and Purification



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Caption: Workflow for the extraction and purification of **Lecanoric Acid** from lichens.

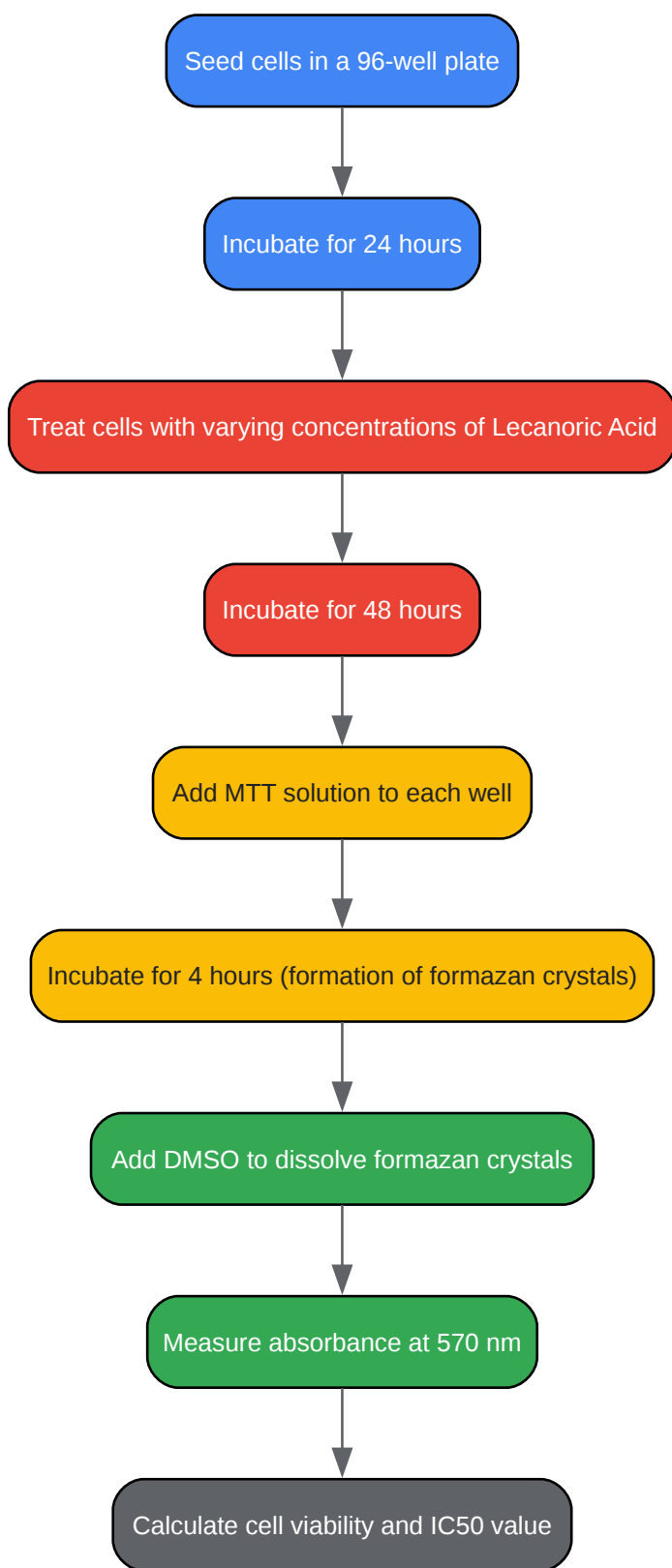
Methodology:

- **Sample Preparation:** Air-dry fresh lichen thalli and grind them into a fine powder.
- **Defatting:** Perform a preliminary extraction with n-hexane for 48 hours using a Soxhlet apparatus to remove lipids and other nonpolar compounds.
- **Extraction:** Extract the defatted lichen powder with acetone or methanol for 48 hours in a Soxhlet apparatus.
- **Concentration:** Filter the extract and concentrate it under reduced pressure using a rotary evaporator.
- **Column Chromatography:** Subject the concentrated extract to silica gel column chromatography.
- **Elution:** Elute the column with a gradient of benzene and ethyl acetate, gradually increasing the polarity.
- **Thin Layer Chromatography (TLC):** Monitor the collected fractions using TLC with a toluene:dioxane:acetic acid solvent system. Visualize the spots by spraying with 10% aqueous sulfuric acid and heating.
- **Recrystallization:** Combine the fractions containing pure **lecanoric acid** and recrystallize from a suitable solvent like aqueous acetone to obtain pure crystals.
- **Analysis:** Confirm the purity and identity of the isolated **lecanoric acid** using High-Performance Liquid Chromatography (HPLC) and spectroscopic methods (NMR, IR, Mass Spectrometry).

Assessment of Antiproliferative Activity (MTT Assay)

This protocol outlines the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay to determine the cytotoxic effect of **Lecanoric Acid** on cancer cell lines.

Workflow for MTT Assay



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Caption: Workflow for assessing the antiproliferative activity of **Lecanoric Acid** using the MTT assay.

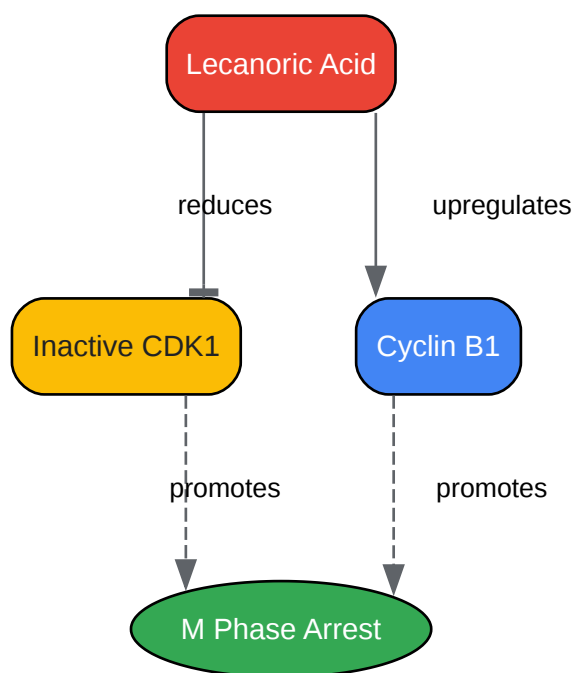
Methodology:

- Cell Seeding: Seed cancer cells in a 96-well plate at a density of 1×10^4 cells per well and incubate for 24 hours.
- Treatment: Treat the cells with various concentrations of **Lecanoric Acid** and incubate for an additional 48 hours.
- MTT Addition: Add MTT solution to each well and incubate for 4 hours to allow the formation of formazan crystals by viable cells.
- Solubilization: Add Dimethyl Sulfoxide (DMSO) to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability and determine the IC_{50} value.

Signaling Pathway Analysis

Lecanoric acid has been shown to induce cell cycle arrest in the M phase of cancer cells. This effect is mediated through the regulation of key cell cycle proteins.

Proposed Signaling Pathway for **Lecanoric Acid**-Induced M Phase Arrest



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Caption: **Lecanoric Acid** induces M phase arrest by modulating key cell cycle regulatory proteins.

Mechanism of Action:

Lecanoric acid exerts its antiproliferative effects on cancer cells by inducing an arrest in the M phase of the cell cycle.[6] This is achieved through the upregulation of Cyclin B1 and a reduction in the levels of inactive Cyclin-Dependent Kinase 1 (CDK1).[6] The complex of Cyclin B1 and active CDK1 is crucial for the G2/M transition and progression through mitosis. By altering the levels of these key regulatory proteins, **Lecanoric Acid** disrupts the normal progression of the cell cycle, leading to an accumulation of cells in the M phase and subsequent inhibition of proliferation.[6]

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